

Essential Safety and Logistical Information for Handling O-Me Eribulin

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Compound of Interest

Compound Name: O-Me Eribulin

Cat. No.: B15607085

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **O-Me Eribulin**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of hazardous materials.

Hazard Summary: **O-Me Eribulin** is a potent compound that requires careful handling. It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[1][2] Due to its mechanism of action as a microtubule inhibitor, it has the potential for oncogenicity and to cause adverse effects on fertility.[3]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, **O-Me Eribulin** should be handled in a designated area with appropriate engineering controls, such as a chemical fume hood or a containment system with local exhaust ventilation.[2][3][4] A safety shower and eyewash station should be readily accessible.[2][4]

The following personal protective equipment is mandatory when handling **O-Me Eribulin**:

| PPE Category | Item | Specifications |
|--|--|---|
| Eye and Face Protection | Safety Goggles with Side-Shields | Required at all times.[2][4] |
| Face Shield | Recommended when there is a potential for splashes.[3] | |
| Hand Protection | Chemically Resistant Gloves | Nitrile or neoprene gloves are recommended. Double gloving is a best practice.[3][4][5] |
| Body Protection | Impervious Clothing/Lab Coat | A lab coat or body covering that closes in the back should be worn to minimize skin contact.[3][4][6] |
| Disposable Gown | For extensive handling, a disposable gown is recommended and should be changed every 2-3 hours or immediately after a spill.[6][7] | |
| Respiratory Protection | NIOSH-certified N95 Respirator | Required to protect against airborne particles.[7] |
| Powered Air Purifying Respirator (PAPR) or Self Contained Breathing Apparatus (SCBA) | Necessary for cleaning up significant liquid spills or spills in a dried state.[3] | |

Occupational Exposure Limits

| Parameter | Value |
|-----------------------------------|----------------|
| Occupational Exposure Limit (OEL) | 0.1 µg/m³[3] |
| Acceptable Surface Limit (ASL) | 0.05 µg/cm²[3] |

Operational Plan: Step-by-Step Handling Procedures

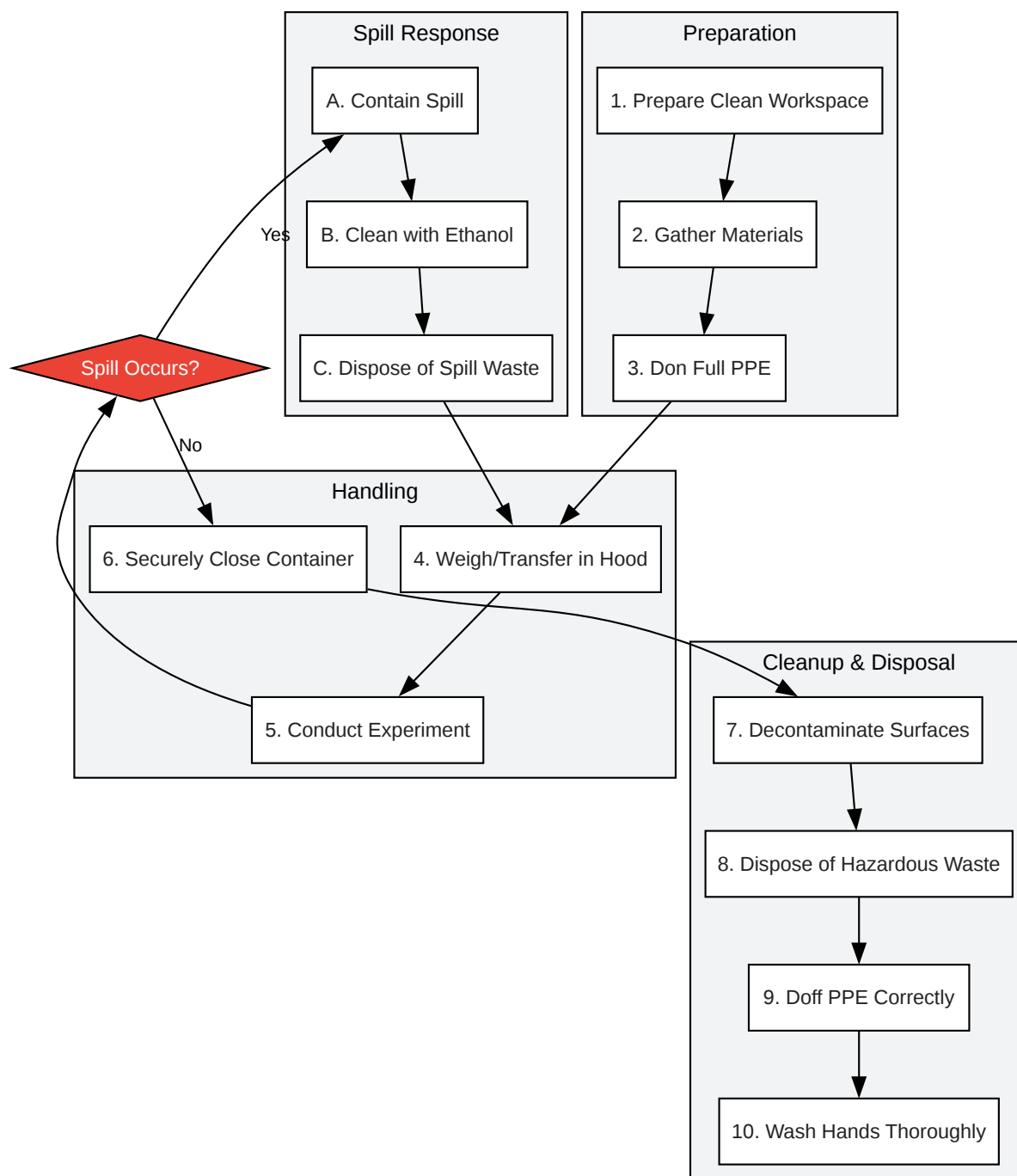
- Preparation:
 - Ensure the work area (e.g., chemical fume hood) is clean and uncluttered.
 - Gather all necessary materials, including **O-Me Eribulin**, solvents, and equipment.
 - Don all required PPE as specified in the table above.
- Handling and Use:
 - Avoid the formation of dust and aerosols.[\[2\]](#)[\[4\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[4\]](#)
 - Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Keep the container tightly closed when not in use and store in a well-ventilated place.[\[1\]](#)
- Spill Management:
 - In case of a small spill, absorb the material with an inert absorbent and place it into an appropriate container for disposal.[\[3\]](#)
 - Wipe the spill area a minimum of three times with 100% Ethanol.[\[3\]](#)
 - For significant liquid spills or spills in a dried state, evacuate the area and ensure only appropriately trained personnel with Level B protective safety gear (including PAPR or SCBA) perform the cleanup.[\[3\]](#)
 - Prevent spilled material from entering drains or waterways.[\[1\]](#)[\[8\]](#)

Disposal Plan

All waste generated from handling **O-Me Eribulin** is considered hazardous and must be disposed of according to local, state, and federal regulations.[\[1\]](#)[\[3\]](#)

- Contaminated Materials: All disposable PPE (gloves, gowns, etc.), absorbent materials from spills, and empty containers should be collected in a designated, sealed, and labeled hazardous waste container.
- Unused Product: Unused **O-Me Eribulin** should be disposed of as hazardous waste. Do not discard it down the drain. The best practice is to use a drug take-back program if available. [\[9\]](#)[\[10\]](#) If not available, the material should be mixed with an undesirable substance like cat litter or coffee grounds, placed in a sealed container, and then disposed of in the trash.[\[9\]](#)

Experimental Workflow for Handling O-Me Eribulin



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Caption: Workflow for the safe handling of **O-Me Eribulin**.

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